

Synthesis and Isolation of N-Nitroso-Cinacalcet Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-cinacalcet*

Cat. No.: *B15808108*

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Introduction

N-nitroso-cinacalcet is a potent genotoxic impurity that can form in cinacalcet, a calcimimetic agent used in the treatment of hyperparathyroidism.[1] As a nitrosamine drug substance-related impurity (NDSRI), its presence in the final drug product is strictly regulated by health authorities worldwide. The synthesis and isolation of a pure **N-nitroso-cinacalcet** reference standard are crucial for the development and validation of analytical methods to detect and quantify this impurity at trace levels, ensuring the safety and quality of cinacalcet-containing pharmaceuticals. This technical guide provides a comprehensive overview of the synthesis, isolation, and characterization of the **N-nitroso-cinacalcet** reference standard.

Synthesis of N-Nitroso-Cinacalcet

The synthesis of **N-nitroso-cinacalcet** involves the N-nitrosation of the secondary amine functional group in the cinacalcet molecule. This reaction is typically achieved by treating cinacalcet with a nitrosating agent, such as sodium nitrite, in an acidic medium. The acidic conditions generate nitrous acid in situ, which then reacts with the secondary amine of cinacalcet to form the N-nitroso derivative.

Experimental Protocol: Synthesis of N-Nitroso-Cinacalcet

Materials:

- Cinacalcet hydrochloride
- Sodium nitrite (NaNO_2)
- Acetic acid (CH_3COOH)
- Dichloromethane (CH_2Cl_2)
- Deionized water
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Separatory funnel
- Standard laboratory glassware

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve a specific molar equivalent of cinacalcet hydrochloride in a suitable volume of deionized water and dichloromethane.
- **Cooling:** Cool the solution to 0-5 °C using an ice bath.
- **Nitrosating Agent Preparation:** In a separate beaker, prepare an aqueous solution of sodium nitrite (a slight molar excess relative to cinacalcet).

- **Nitrosation Reaction:** Slowly add the sodium nitrite solution dropwise to the stirred cinacalcet solution. Following the addition of sodium nitrite, add acetic acid dropwise to the reaction mixture while maintaining the temperature between 0-5 °C. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, transfer the mixture to a separatory funnel. Separate the organic layer.
- **Washing:** Wash the organic layer sequentially with deionized water and saturated sodium bicarbonate solution to neutralize any remaining acid.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **N-nitroso-cinacalcet**.

Isolation and Purification

The crude **N-nitroso-cinacalcet** is purified using silica gel column chromatography to isolate the desired compound from unreacted starting material and any byproducts.

Experimental Protocol: Purification by Column Chromatography

Materials:

- Crude **N-nitroso-cinacalcet**
- Silica gel (230-400 mesh)
- Hexane (HPLC grade)
- Ethyl acetate (HPLC grade)
- Chromatography column
- Fraction collection tubes
- TLC plates and developing chamber

Procedure:

- **Column Packing:** Prepare a slurry of silica gel in hexane and pack it into a chromatography column.
- **Sample Loading:** Dissolve the crude **N-nitroso-cinacalcet** in a minimal amount of dichloromethane and adsorb it onto a small amount of silica gel. After evaporating the solvent, carefully load the dried silica-adsorbed sample onto the top of the packed column.
- **Elution:** Elute the column with a gradient of ethyl acetate in hexane. Start with a low polarity mobile phase (e.g., 100% hexane) and gradually increase the polarity by increasing the percentage of ethyl acetate.
- **Fraction Collection and Analysis:** Collect fractions and monitor the separation using TLC. Combine the fractions containing the pure **N-nitroso-cinacalcet**.
- **Final Concentration:** Evaporate the solvent from the combined pure fractions under reduced pressure to yield the purified **N-nitroso-cinacalcet** reference standard as an oil.

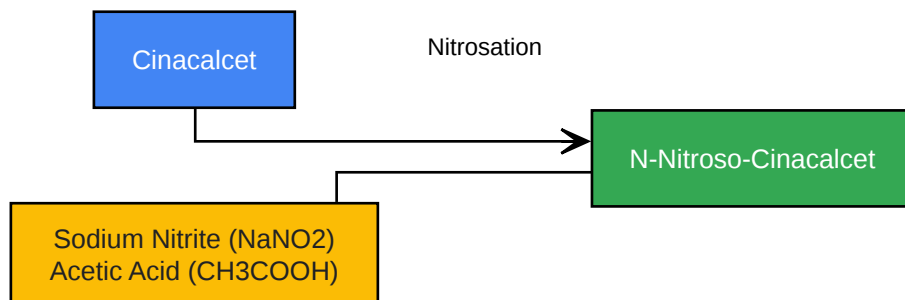
Characterization of N-Nitroso-Cinacalcet

The identity and purity of the synthesized **N-nitroso-cinacalcet** reference standard are confirmed using various analytical techniques.

Parameter	Method	Expected Result
Identity		
Chemical Name	IUPAC	(R)-N-(1-(naphthalen-1-yl)ethyl)-N-(3-(3-(trifluoromethyl)phenyl)propyl)nitrous amide
Molecular Formula	-	C ₂₂ H ₂₁ F ₃ N ₂ O
Molecular Weight	Mass Spectrometry	386.42 g/mol
Purity		
Purity Assay	HPLC-UV	≥ 95%
Structural Confirmation		
Mass Spectrum	LC-MS/MS	The mass spectrum should show a molecular ion peak corresponding to the molecular weight of N-nitroso-cinacalcet. Due to the presence of syn and anti isomers, two chromatographic peaks may be observed with the same mass-to-charge ratio (m/z) of 387 [M+H] ⁺ . [2]
¹ H and ¹³ C NMR	NMR Spectroscopy	The NMR spectra should be consistent with the proposed structure of N-nitroso-cinacalcet. The presence of rotamers (syn and anti isomers) can lead to the observation of two sets of signals for some protons and carbons.

Visualizations

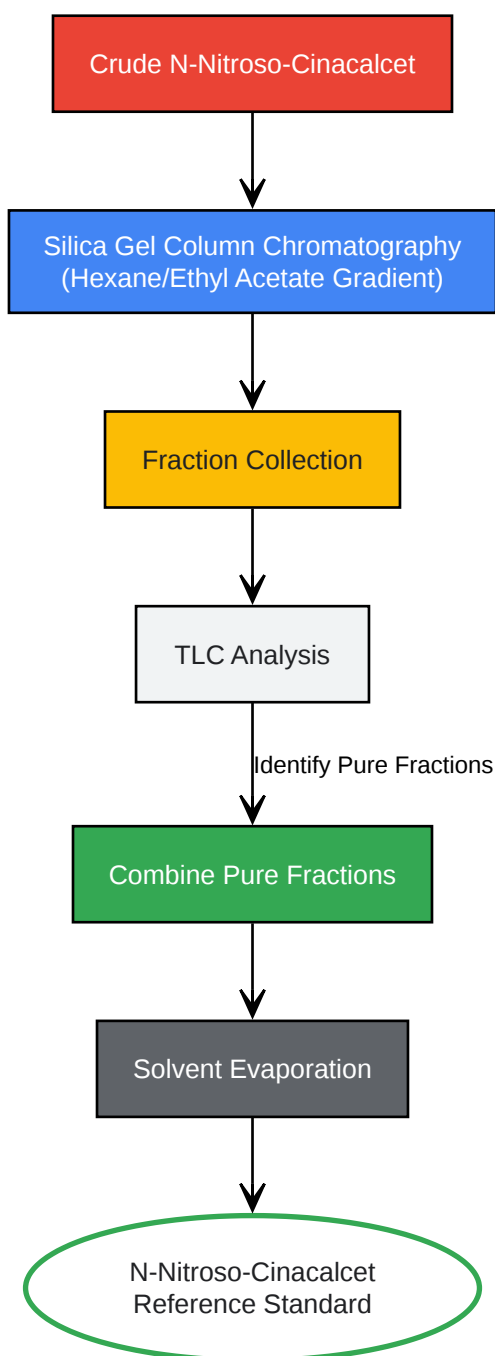
Synthesis Pathway



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Caption: Synthesis of **N-Nitroso-Cinacalcet** from Cinacalcet.

Experimental Workflow for Isolation and Purification



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Caption: Workflow for the isolation and purification of **N-Nitroso-Cinacalcet**.

Conclusion

This technical guide outlines a robust methodology for the synthesis and isolation of the **N-nitroso-cinacalcet** reference standard. The provided experimental protocols and

characterization data serve as a valuable resource for researchers and drug development professionals involved in the quality control of cinacalcet. The availability of a well-characterized reference standard is paramount for the accurate monitoring of this genotoxic impurity, thereby ensuring the safety and efficacy of cinacalcet drug products.

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References

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